

5-Epicanadensene: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: 5-Epicanadensene

Cat. No.: B15595428

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive summary of the currently available data on the physical and chemical properties of **5-Epicanadensene**, a diterpenoid natural product. Due to the limited availability of public research on this specific compound, this document consolidates information from various supplier databases and scientific literature on related compounds and general methodologies.

Chemical and Physical Properties

5-Epicanadensene is a complex diterpenoid isolated from the branches of *Taxus sumatrana*. [1][2] While specific quantitative physical properties such as melting and boiling points are not readily available in the current literature, a summary of its known chemical and physical characteristics is presented below.

Table 1: Chemical Identity and Properties of 5-Epicanadensene

Property	Value	Source(s)
CAS Number	220384-17-8	[1]
Molecular Formula	C ₃₀ H ₄₂ O ₁₂	[2]
Molecular Weight	594.65 g/mol	[1]
Type of Compound	Diterpenoid	[1]
Physical Description	Powder	[1]
Source	Branches of <i>Taxus sumatrana</i>	[1][2]

Table 2: Solubility Profile of 5-Epicanadensene

Solvent	Solubility	Source(s)
Chloroform	Soluble	[1]
Dichloromethane	Soluble	[1]
Ethyl Acetate	Soluble	[1]
DMSO	Soluble	[1]
Acetone	Soluble	[1]

Note: Specific quantitative solubility data (e.g., in mg/mL or M) is not currently available in the public domain.

Spectral Data

Detailed experimental spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **5-Epicanadensene** are not publicly available. Commercial suppliers indicate the availability of such data upon request with purchase, suggesting that the structural characterization has been performed but not published in peer-reviewed literature.

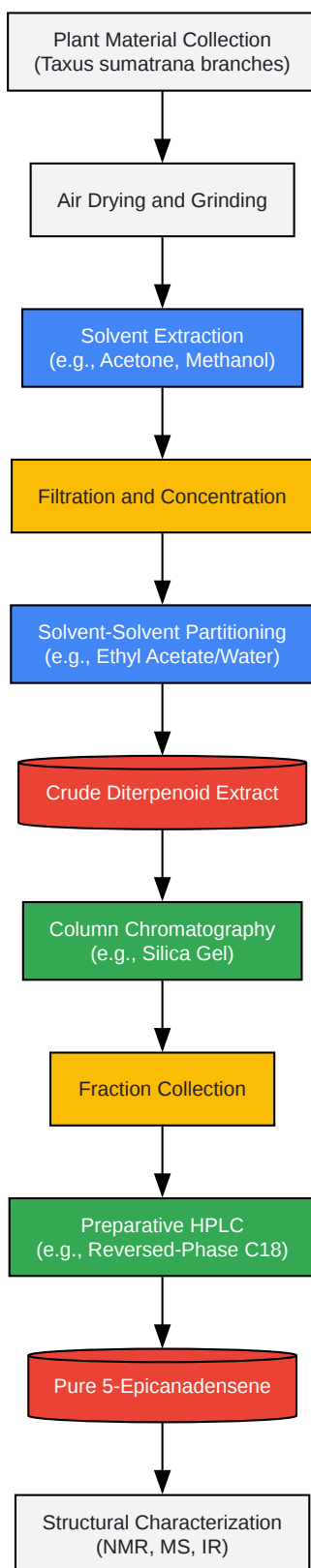
Experimental Protocols

A specific, detailed experimental protocol for the isolation and purification of **5-Epicanadensene** from *Taxus sumatrana* has not been published. However, based on general

methods for the extraction of taxanes and other diterpenoids from *Taxus* species, a generalized workflow can be proposed.^{[3][4][5][6][7][8][9]}

Generalized Workflow for Isolation and Purification

The following diagram illustrates a typical workflow for the isolation and purification of diterpenoids from *Taxus sumatrana*.



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Generalized workflow for diterpenoid isolation.

Signaling Pathways and Biological Activity

Currently, there is no information available in the scientific literature regarding the biological activity or the mechanism of action of **5-Epicanadensene**. Studies on other diterpenoids isolated from *Taxus sumatrana* have shown cytotoxic activities against various cancer cell lines, but the specific effects of **5-Epicanadensene** have not been reported.^{[5][7][8]} Consequently, no signaling pathways involving this compound have been elucidated.

Conclusion

5-Epicanadensene remains a poorly characterized diterpenoid from *Taxus sumatrana*. While basic chemical information is available, a significant lack of public data on its quantitative physical properties, spectral characteristics, and biological activity presents an opportunity for further research. The generalized protocols and compiled data in this guide are intended to serve as a foundational resource for researchers interested in exploring the potential of this natural product. Further investigation is warranted to fully elucidate its chemical and biological profile.

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- To cite this document: BenchChem. [5-Epicanadensene: A Technical Overview of its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595428#what-are-the-physical-and-chemical-properties-of-5-epicanadensene]

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